

Application Notes and Protocols for Zoxamide in Potato and Vine Disease Control

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Compound of Interest

Compound Name: Zoxamide

Cat. No.: B129027

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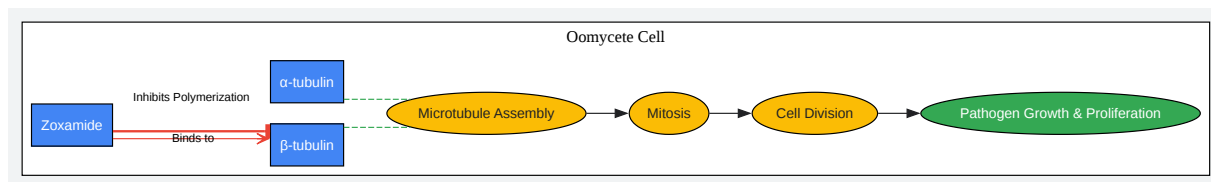
These application notes provide a comprehensive overview of **Zoxamide**, a benzamide fungicide, and its application in the management of critical diseases affecting potato and vine crops. Detailed protocols for efficacy testing are provided to facilitate further research and development.

Zoxamide is a non-systemic fungicide specifically active against Oomycetes.^{[1][2]} Its primary targets are *Phytophthora infestans*, the causal agent of late blight in potatoes, and *Plasmopara viticola*, which causes downy mildew in grapevines.^{[3][4]} The Fungicide Resistance Action Committee (FRAC) classifies **Zoxamide** as having a low to medium risk for resistance development.^{[1][3]} To mitigate this risk, it is commonly marketed in co-formulations with fungicides that have a different mode of action, such as mancozeb.^{[1][2]}

Mechanism of Action

Zoxamide's fungicidal activity stems from its ability to disrupt microtubule dynamics, which are essential for mitosis and cell division in Oomycetes.^{[3][4]} It specifically binds to β -tubulin, inhibiting its polymerization into microtubules.^{[3][4][5]} This disruption leads to mitotic arrest, ultimately causing the death of the pathogen.^{[3][4]}

Below is a diagram illustrating the signaling pathway of **Zoxamide**'s mode of action.



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Caption: **Zoxamide**'s mechanism of action targeting β -tubulin.

Quantitative Data on Zoxamide Efficacy

The following tables summarize the in vitro sensitivity of *Phytophthora infestans* and *Plasmopara viticola* to **Zoxamide**, expressed as EC50 (Effective Concentration to inhibit 50% of growth) and MIC (Minimum Inhibitory Concentration) values.

Table 1: In Vitro Sensitivity of *Phytophthora infestans* to **Zoxamide**

Geographic Origin of Isolates	No. of Isolates	EC50 Range ($\mu\text{g/L}$)	Mean EC50 ($\mu\text{g/L}$)	Reference
Europe (2003-2012)	150	1.8 - 78	Not specified	[1]
Europe (2003-2012)	>130	2 - 80	Not specified	[2]
France (2003-2012)	34	Not specified	17.3	[1]
Serbia (2005-2007)	12	2.6 - 5.0	Not specified	[6]

Table 2: In Vitro Sensitivity of *Plasmopara viticola* to **Zoxamide**

Sensitivity Status	EC50 (mg/L)	EC95 (mg/L)	MIC (mg/L)	Frequency of Resistant Individuals	Reference
Sensitive	< 0.2	< 10	< 10	<12% at 100 mg/L	[7] [8]
Reduced Sensitivity	> 0.4	> 26	> 100	24-54% at >100 mg/L	[7] [9] [10]

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols can be adapted for specific research needs.

Protocol 1: In Vitro Sensitivity of *Phytophthora infestans* to Zoxamide (Poisoned Agar Assay)

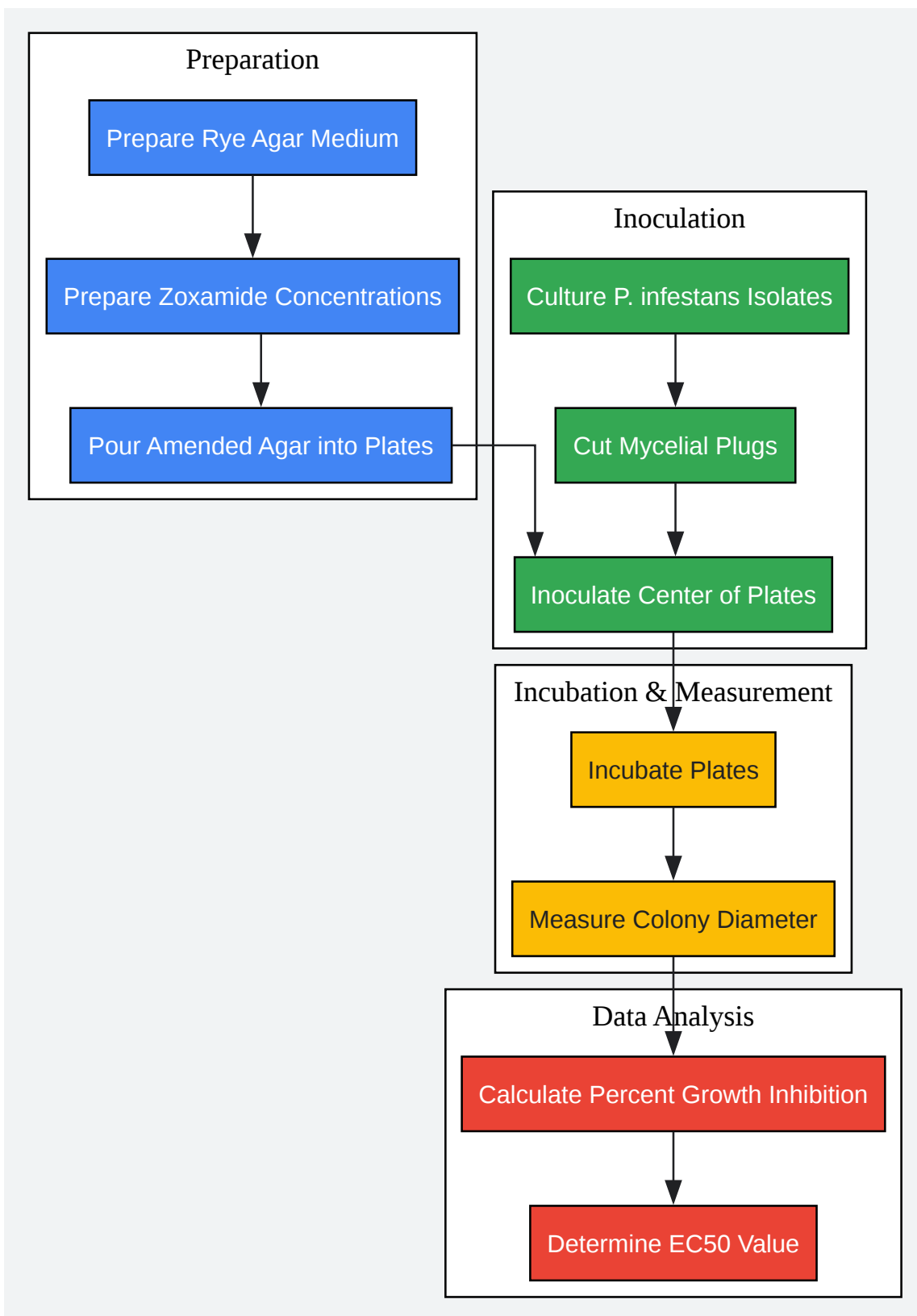
This protocol is adapted from methods used to assess the sensitivity of *P. infestans* isolates to **Zoxamide**.[\[1\]](#)[\[2\]](#)

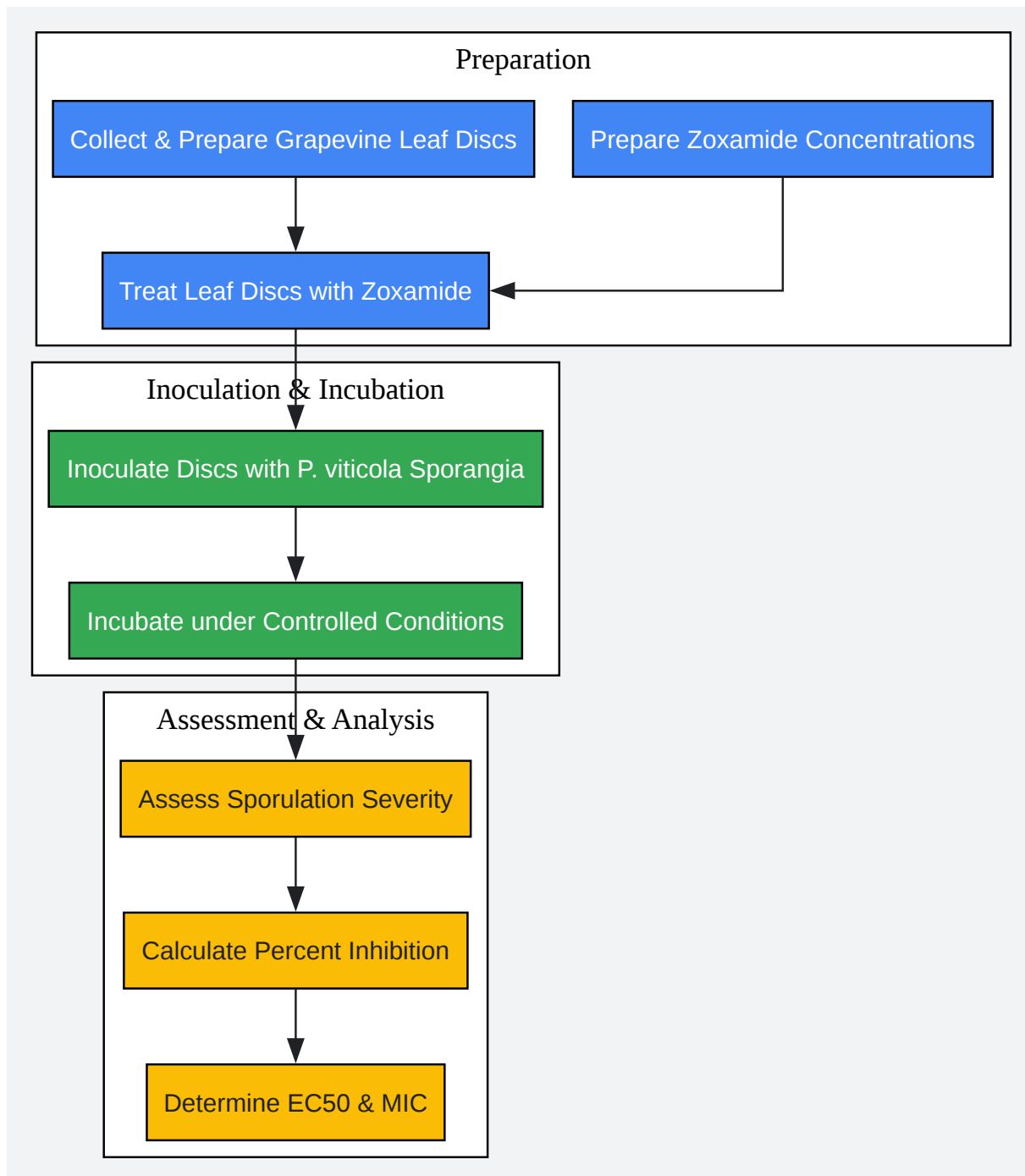
Objective: To determine the EC50 value of **Zoxamide** for mycelial growth of *P. infestans*.

Materials:

- *Phytophthora infestans* isolates
- Rye agar medium (or other suitable medium like carrot agar)
- **Zoxamide** stock solution (in a suitable solvent, e.g., DMSO)
- Sterile Petri dishes (9 cm)
- Sterile distilled water
- Cork borer (5 mm diameter)
- Incubator

Workflow Diagram:





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References

- 1. web14.agro.au.dk [web14.agro.au.dk]
- 2. cabidigitallibrary.org [cabidigitallibrary.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. fao.org [fao.org]
- 6. researchgate.net [researchgate.net]
- 7. The role of selection pressure in shaping zoxamide resistance in Plasmopara viticola populations - PMC [pmc.ncbi.nlm.nih.gov]
- 8. The role of selection pressure in shaping zoxamide resistance in Plasmopara viticola populations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. ives-openscience.eu [ives-openscience.eu]
- 10. ives-openscience.eu [ives-openscience.eu]
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